

# Definitive Guide: Disposal of Methyl 3-(hydroxymethyl)-2-methoxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Methyl 3-(hydroxymethyl)-2-methoxybenzoate*

CAS No.: 1427363-87-8

Cat. No.: B2637643

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## Executive Summary & Chemical Identification

**Objective:** This guide provides a validated, step-by-step protocol for the safe segregation, packaging, and disposal of **Methyl 3-(hydroxymethyl)-2-methoxybenzoate**. It is designed for laboratory safety officers and researchers to ensure compliance with EPA (RCRA) and OSHA standards.

**Scope:** This protocol applies to the pure substance (solid), reaction mixtures, and contaminated debris.

## Chemical Profile

Parameter	Detail
Chemical Name	Methyl 3-(hydroxymethyl)-2-methoxybenzoate
CAS Number	1427363-87-8
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>
Physical State	Solid (typically white to off-white powder)
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritant
Waste Category	Non-Halogenated Organic Solid

## Hazard Assessment & Pre-Disposal Characterization

Scientific Integrity Note: Before handling waste, you must understand the reactivity of the specific functional groups. This molecule contains an ester (susceptible to hydrolysis) and a primary alcohol (susceptible to oxidation).

### Hazard Classification (GHS)

Based on structural analogs and vendor Safety Data Sheets (SDS), treat this compound with the following precautions [1]:

- H302: Harmful if swallowed.[1][2][3]
- H315/H319: Causes skin and serious eye irritation.[4][3][5]
- H335: May cause respiratory irritation.[3][5]

### RCRA Waste Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), this specific CAS is not currently listed on the EPA P-list (acutely toxic) or U-list (toxic) [2]. However, it must be characterized by its properties:

- Ignitability (D001): Unlikely for the pure solid, but if dissolved in flammable solvents (e.g., Methanol, Ethyl Acetate), the mixture becomes D001.

- Toxicity (D004-D043): Does not contain regulated heavy metals or common TCLP organics (like benzene or chloroform).
- Designation: Classify as Non-Regulated Organic Chemical Waste (unless mixed with hazardous solvents).

## Segregation & Storage Protocols

The Causality of Segregation: Improper mixing is the leading cause of lab waste accidents. This compound is an organic ester/alcohol.

- DO NOT MIX WITH: Strong Oxidizers (e.g., Nitric Acid, Peroxides). The hydroxymethyl group can be oxidized exothermically.
- DO NOT MIX WITH: Strong Bases (e.g., NaOH). This will hydrolyze the ester, generating heat and methanol (flammable) as a byproduct.

## Storage Requirements[4][8][9]

- Container: High-Density Polyethylene (HDPE) or Amber Glass.
- Environment: Store in a cool, dry area away from direct sunlight.
- Labeling: Must be labeled "Hazardous Waste - Non-Halogenated Organic."

## Step-by-Step Disposal Workflow

### Scenario A: Pure Solid or Contaminated Debris (Gloves/Paper)

- Collect: Place the solid substance or contaminated wipes into a wide-mouth HDPE jar.
- Label: Affix a hazardous waste tag. Write the full chemical name. Do not use abbreviations/acronyms.
- Seal: Ensure the lid is screwed on tightly.
- Transfer: Move to the Satellite Accumulation Area (SAA).

## Scenario B: Solubilized in Organic Solvent (Reaction Mixture)

- Identify Solvent: Determine if the carrier solvent is halogenated (e.g., DCM) or non-halogenated (e.g., Methanol).
- Select Stream:
  - If solvent is Non-Halogenated (Acetone, MeOH): Dispose in Red Can (Flammable/Combustible).
  - If solvent is Halogenated (DCM, Chloroform): Dispose in Yellow Can (Halogenated Waste).
- Check pH: Ensure the solution is neutral (pH 6-8) to prevent ester hydrolysis in the waste drum. Neutralize if necessary before adding to the drum.

## Scenario C: Aqueous Solution

- Prohibition: Do NOT pour down the drain. Even if "non-toxic," organic esters contribute to high Chemical Oxygen Demand (COD) in water treatment [3].
- Action: Collect in a carboy labeled "Aqueous Organic Waste" for off-site incineration.

## Decision Matrix (Visualization)



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Figure 1: Logic flow for determining the correct waste stream based on the physical state and solvent matrix.

## Emergency Spill Response

Self-Validating Safety: In the event of a spill, the priority is minimizing dust generation to prevent inhalation (H335).

- PPE: Don nitrile gloves, safety goggles, and a lab coat. If powder is fine/dusty, use an N95 respirator.
- Containment:
  - Solid: Do not dry sweep. Cover with wet paper towels to suppress dust, then scoop into a waste bag.
  - Liquid: Dike the spill with absorbent pillows or vermiculite.
- Decontamination: Clean the surface with a soap/water solution. The ester is slightly lipophilic; water alone may not remove sticky residues.
- Disposal: All cleanup materials must be treated as hazardous waste (See Scenario A).

## References

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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